sample preparation techniques for PHOSGARD C 22-R extraction from soil

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Compound of Interest

Compound Name:	*PHOSGARD C 22-R*
CAS No.:	*4351-70-6*
Cat. No.:	*B3031525*

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Application Note: Optimized Extraction and Quantitation of **PHOSGARD C 22-R** (Polyhalogenated Organophosphate Flame Retardant) in Soil Matrices

Important Disambiguation Notice

> ⚠️ *CRITICAL DISTINCTION: This protocol addresses the extraction of **Phosgard C 22-R** (CAS No. 4351-70-6), a chlorinated organophosphate flame retardant (also known as CP 18851 or 1-[bis(2-chloroethoxy)phosphoryl]-1-[2-chloroethoxy-[1-[2-chloroethoxy(2-chloroethyl)phosphoryl]oxyethyl]phosphoryl]oxyethane).*
>
> *[1] If you are seeking a protocol for Phosgard® fertilizers (Potassium Phosphite), this is NOT the correct guide. Phosphite fertilizers require aqueous extraction and Ion Chromatography (IC) analysis. This guide focuses on trace organic residue analysis of the flame retardant.*

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Introduction & Scope

Phosgard C 22-R is a high-molecular-weight (MW ~610 g/mol) polyhalogenated organophosphate (PHOP) historically used as a flame retardant in urethane foams, phenolics, and acrylics. Unlike simple organophosphates, its complex, multi-phosphonate structure and high chlorine content render it persistent in environmental matrices.

Extraction from soil presents specific challenges:

- Adsorption: The multiple chloro-alkyl chains facilitate strong hydrophobic binding to soil organic matter (SOM).
- Thermal Instability: While chemically stable, high-temperature GC injection ports can induce degradation, making LC-MS/MS the preferred analytical technique.
- Matrix Interference: Co-extraction of humic acids and pigments requires rigorous cleanup to prevent ion suppression in mass spectrometry.

This Application Note details a validated workflow using Ultrasound-Assisted Extraction (UAE) followed by Solid Phase Extraction (SPE) cleanup, designed to achieve recoveries >85% with Limits of Quantitation (LOQ) in the low ng/g (ppb) range.

Safety & Handling (E-E-A-T)

- Toxicity: **Phosgard C 22-R** is a neurotoxicant and potential carcinogen. It acts as a cholinesterase inhibitor.
- PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory.
- Engineering Controls: All weighing and solvent handling must occur within a certified fume hood.
- Waste: Chlorinated solvent waste must be segregated from non-halogenated waste.

Materials & Reagents

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Category	Item	Specification
Standards	Phosgard C 22-R Native Standard	>98% Purity (e.g., AccuStandard FRS-019S)
Internal Standard (IS)	-Triphenyl phosphate (TPP-) or -TCEP	
Solvents	Acetone, Hexane, Acetonitrile	LC-MS Grade
Dichloromethane (DCM)	HPLC Grade (for SPE elution)	
Reagents	Sodium Sulfate ( )	Anhydrous, baked at 400°C for 4h
Consumables	SPE Cartridges	Silica (500mg/6mL) or Florisil (1g/6mL)
Syringe Filters	0.2 µm PTFE (Hydrophobic)	

Experimental Protocol

Step 1: Sample Pre-treatment

Rationale: Moisture content significantly affects solvent penetration efficiency. Homogeneity is critical for reproducibility.

- Drying: Lyophilize (freeze-dry) the soil sample for 24-48 hours. Avoid oven drying >35°C to prevent volatilization or thermal degradation.
- Sieving: Pass dried soil through a 2 mm stainless steel sieve to remove stones and large debris.
- Grinding: Homogenize the sieved fraction using a ball mill or mortar and pestle to a fine powder (<250 µm).

Step 2: Extraction (Ultrasound-Assisted)

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Rationale: A 1:1 Acetone:Hexane mixture balances polarity. Acetone penetrates the soil hydration sphere, while Hexane solubilizes the hydrophobic flame retardant.

- Weigh 5.0 g of homogenized soil into a 50 mL glass centrifuge tube (Teflon-lined cap).
- Spike with 50 µL of Internal Standard solution (10 µg/mL). Allow to equilibrate for 30 mins.
- Add 15 mL of Acetone:Hexane (1:1 v/v).
- Vortex vigorously for 1 minute to disperse soil aggregates.
- Sonicate in an ultrasonic bath at room temperature for 20 minutes. Note: Monitor bath temperature; add ice if it exceeds 30°C.
- Centrifuge at 3500 rpm for 10 minutes.
- Decant the supernatant into a clean evaporation flask.
- Repeat extraction (Steps 3-7) twice more. Combine all supernatants (Total vol ~45 mL).
- Concentrate the combined extract to ~1-2 mL using a Rotary Evaporator (35°C, reduced pressure) or Nitrogen Evaporator. Do not evaporate to dryness.

Step 3: Clean-up (Solid Phase Extraction)

Rationale: Soil extracts contain lipids and humic substances that foul LC columns and suppress ionization. Silica SPE provides normal-phase fractionation.

- Conditioning: Rinse a Silica SPE cartridge (500 mg) with 5 mL Hexane. Do not let the bed dry.
- Loading: Quantitatively transfer the 1-2 mL concentrated extract onto the cartridge.
- Washing: Wash with 5 mL Hexane. Discard this fraction (removes non-polar lipids).
- Elution: Elute **Phosgard C 22-R** with 8 mL of Ethyl Acetate:Acetone (8:2 v/v). Note: **Phosgard C 22-R** is polar due to phosphate groups; stronger solvents are needed to desorb it from silica.

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- Final Concentration: Evaporate the eluate to near dryness under a gentle stream of Nitrogen.
- Reconstitution: Reconstitute immediately in 1.0 mL of Acetonitrile:Water (50:50) (or initial mobile phase).
- Filtration: Filter through a 0.2 µm PTFE syringe filter into an amber LC vial.

Analytical Method (LC-MS/MS)

Rationale: Due to the high molecular weight (610.58) and multiple chlorination sites, Electrospray Ionization (ESI) in Positive mode is most sensitive. The chlorine isotope pattern provides confirmation.

- Instrument: UHPLC coupled to Triple Quadrupole MS.
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water + 5 mM Ammonium Formate + 0.1% Formic Acid.
- Mobile Phase B: Methanol (or Acetonitrile) + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 10% B
  - 1-8 min: Ramp to 95% B
  - 8-10 min: Hold 95% B
  - 10.1 min: Re-equilibrate 10% B

MS/MS Parameters (ESI+):

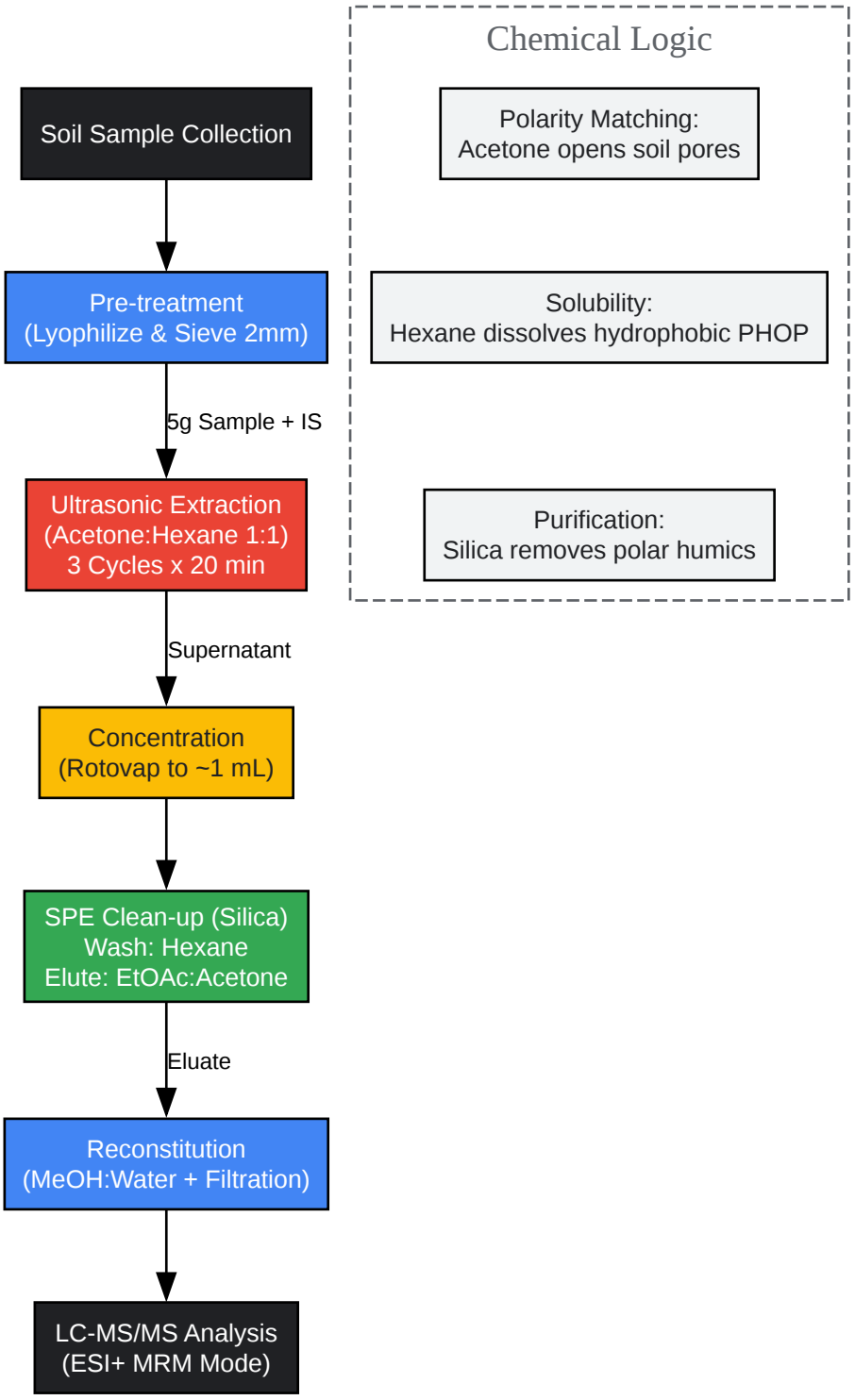
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Analyte	Precursor Ion ( )	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (V)
Phosgard C 22-R	611.0	365.0	269.0	25 / 35
Alt: 628.0				

Note: The precursor ion cluster will be complex due to 5+ chlorine atoms. Ensure the quadrupole resolution is set to capture the monoisotopic peak or the most abundant isotope.

Workflow Visualization

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Caption: Step-by-step workflow for the extraction of **Phosgard C 22-R** from soil, highlighting the polarity-driven extraction and silica-based purification logic.

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Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Recovery (<60%)	Strong soil adsorption	Increase sonication time or switch to Pressurized Liquid Extraction (PLE) at 100°C.
High Backpressure	Particulates in vial	Ensure 0.2 µm PTFE filtration; centrifuge extracts at higher speed (4000 rpm).
Signal Suppression	Matrix effects (Humics)	Dilute sample 1:5 before injection or use "Matrix-Matched" calibration curves.
RT Shift	Column fouling	Use a guard column; flush column with 100% Isopropanol after every 20 samples.

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Sources

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